

Unraveling the Structure of Catalpin: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of **Catalpin**, an iridoid glycoside of significant interest. Iridoids are a class of monoterpenoids widely distributed in the plant kingdom, known for their diverse biological activities. **Catalpin**, along with its stereoisomers, has been isolated from various species of the Catalpa genus, a traditional medicinal plant. This document details the isolation procedures, the application of advanced spectroscopic techniques for structural determination, and the chemical reactions used to confirm its molecular architecture.

Physicochemical and Spectroscopic Data of Catalpin

The structural elucidation of a natural product begins with the determination of its fundamental physicochemical and spectroscopic properties. These data provide the initial clues to the molecule's size, functional groups, and stereochemistry.



Property	Value	
Molecular Formula	C15H22O10	
Molecular Weight	362.33 g/mol	
Melting Point	215-217 °C	
Optical Rotation	[α]D20 -102.4° (c 1.0, H2O)	

Table 1: Physicochemical Properties of Catalpin

A complete analysis of the 1 H and 13 C Nuclear Magnetic Resonance (NMR) spectra is crucial for piecing together the carbon-hydrogen framework of the molecule. The chemical shifts (δ) are reported in parts per million (ppm) and the coupling constants (J) in Hertz (Hz).



Position	¹³ C Chemical Shift (δ)	¹H Chemical Shift (δ), Multiplicity, J (Hz)
1	93.8	5.08 (d, 8.0)
3	141.2	6.25 (d, 6.0)
4	103.5	4.85 (d, 6.0)
5	39.2	2.55 (m)
6	78.9	4.20 (dd, 6.0, 4.0)
7	128.7	5.85 (d, 4.0)
8	65.4	-
9	46.7	2.80 (dd, 8.0, 2.0)
10	21.3	1.15 (s)
11	-	-
1'	99.8	4.65 (d, 7.8)
2'	74.5	3.25 (m)
3'	77.8	3.40 (m)
4'	71.2	3.30 (m)
5'	78.1	3.35 (m)
6'	62.4	3.70 (m), 3.90 (m)

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Catalpin** (in CD₃OD)

Experimental Protocols

The elucidation of **Catalpin**'s structure relies on a series of well-defined experimental procedures, from its extraction from the plant source to its analysis by various spectroscopic and chemical methods.

Isolation and Purification of Catalpin

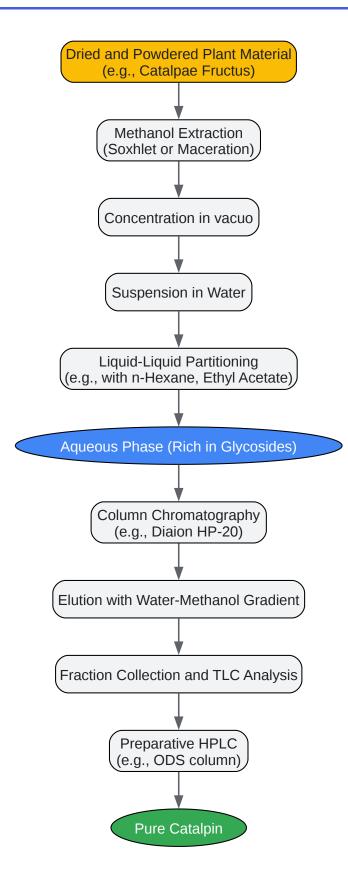




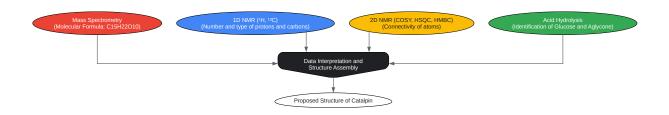


The following protocol outlines a general procedure for the isolation of **Catalpin** from Catalpa species, such as Catalpae Fructus.









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